

An In-depth Technical Guide to the Physicochemical Properties of Diponium Bromide

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Compound of Interest

Compound Name: *Dipenine*

Cat. No.: *B1199098*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diponium bromide is a quaternary ammonium compound classified as an antispasmodic agent. [1] Its therapeutic effect is primarily attributed to its action as a muscarinic cholinergic receptor antagonist. Understanding the physicochemical properties of Diponium bromide is fundamental for its formulation, delivery, and overall therapeutic efficacy. This technical guide provides a comprehensive overview of its core physicochemical characteristics, supported by experimental methodologies and visual representations of its mechanism of action.

Chemical Identity

Identifier	Value
Chemical Name	2-[(Dicyclopentylacetyl)oxy]-N,N,N-triethylethanaminium bromide[1]
CAS Registry Number	2001-81-2[1]
Molecular Formula	C ₂₀ H ₃₈ BrNO ₂ [1][2]
Synonyms	Dipenine bromide, Unospaston, SA-267[1]

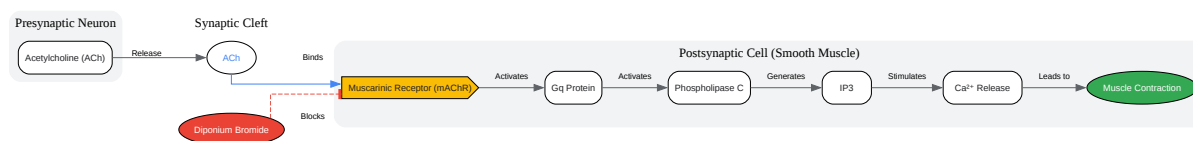
Physicochemical Properties

A summary of the key physicochemical properties of Diponium bromide is presented below.

Property	Value
Molecular Weight	404.43 g/mol [1][2]
Melting Point	185-186 °C[1][3]
Solubility	Freely soluble in water.[1]
pKa	Not explicitly found in the literature. As a quaternary ammonium compound, it is a strong electrolyte and is expected to be permanently charged across the physiological pH range.

Mechanism of Action: Muscarinic Acetylcholine Receptor Antagonism

Diponium bromide functions as a competitive antagonist at muscarinic acetylcholine receptors (mAChRs).[4] These receptors are involved in the parasympathetic nervous system, which governs "rest-and-digest" functions.[4] By blocking the binding of the neurotransmitter acetylcholine (ACh) to these receptors, Diponium bromide inhibits parasympathetic stimulation, leading to smooth muscle relaxation and a reduction in spasms.[5]



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Mechanism of Diponium Bromide as a Muscarinic Antagonist.

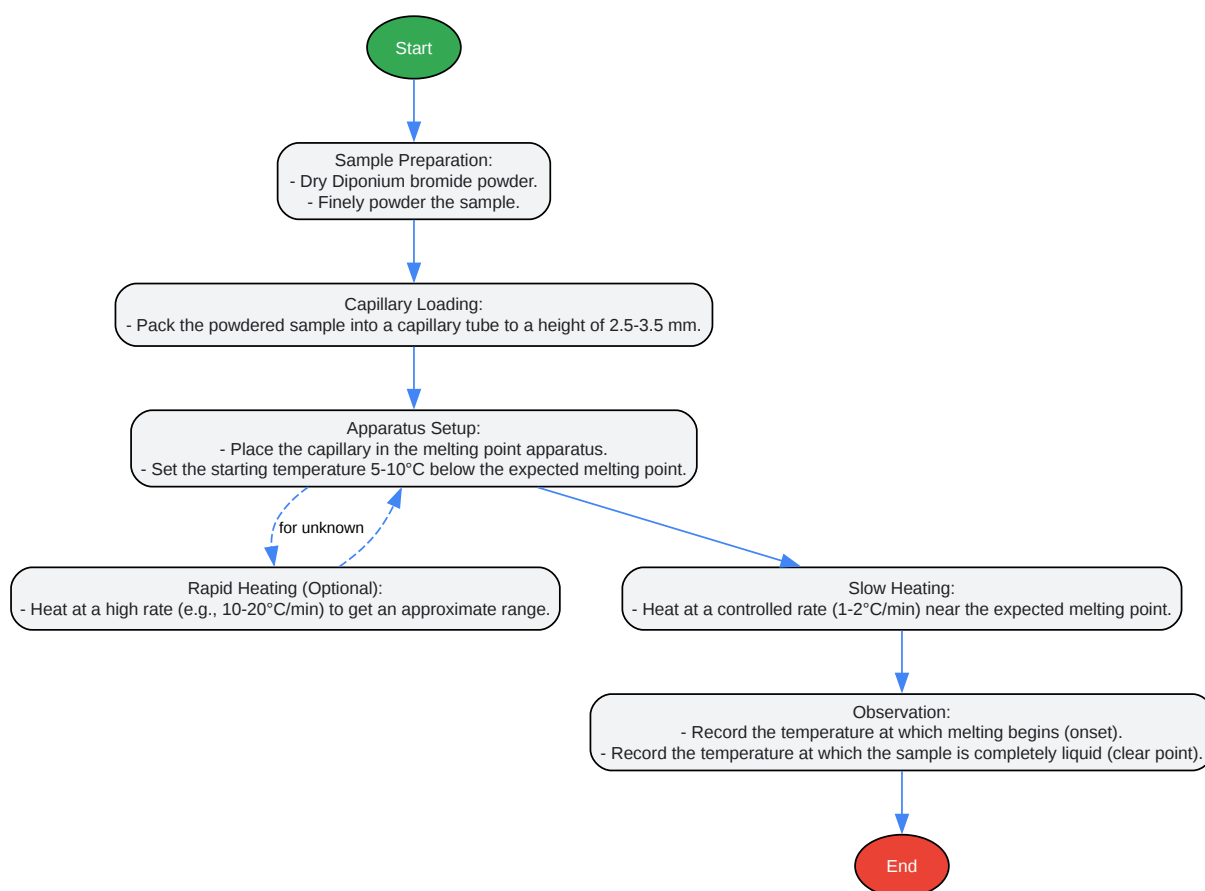
Experimental Protocols

Detailed methodologies for determining key physicochemical properties are outlined below.

Melting Point Determination (Capillary Method)

This protocol is adapted from general pharmacopeial methods for melting point determination.

[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#)

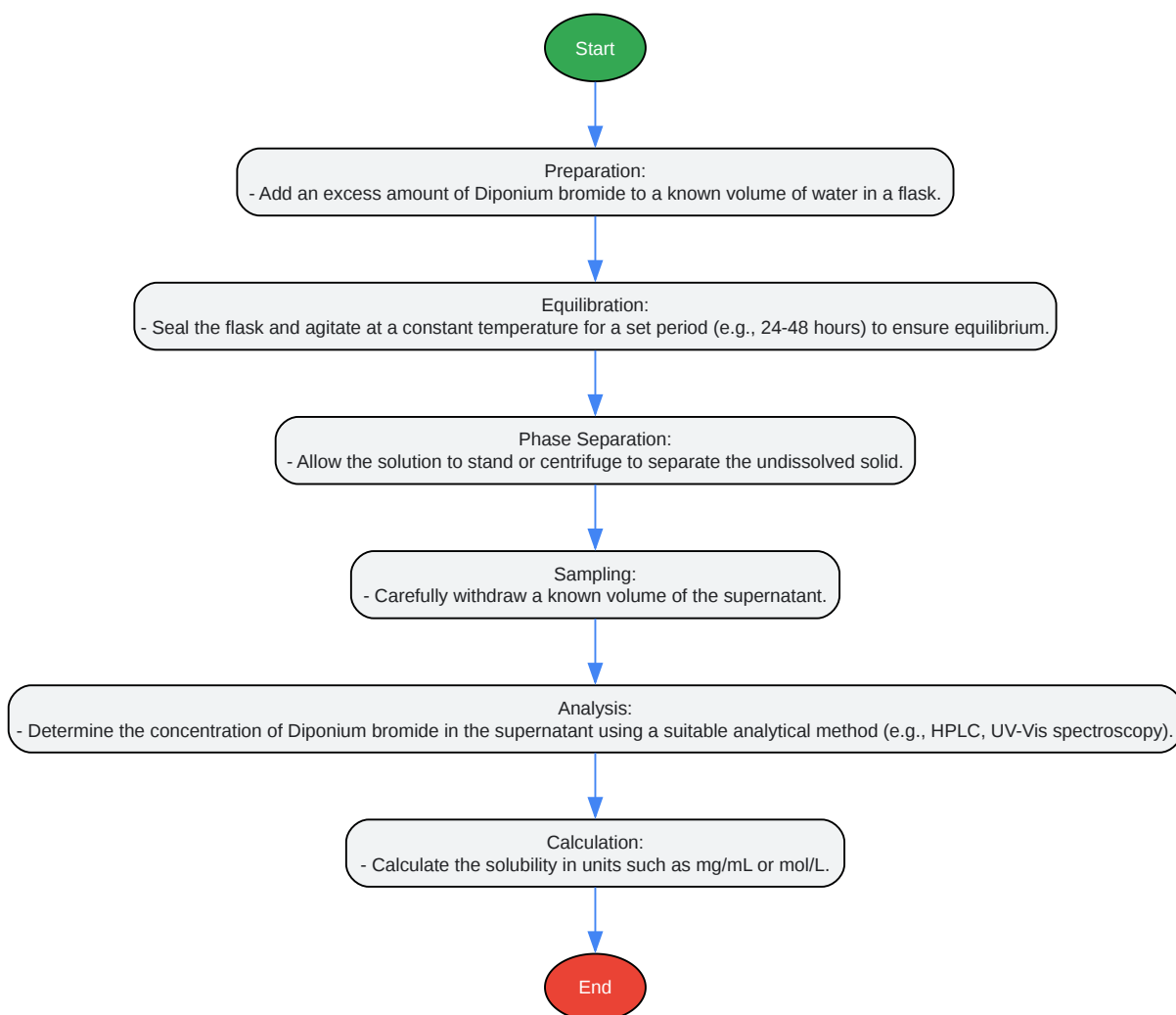


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Workflow for Melting Point Determination.

Solubility Determination (Shake-Flask Method)

This protocol is a standard method for determining the solubility of a compound in a specific solvent.

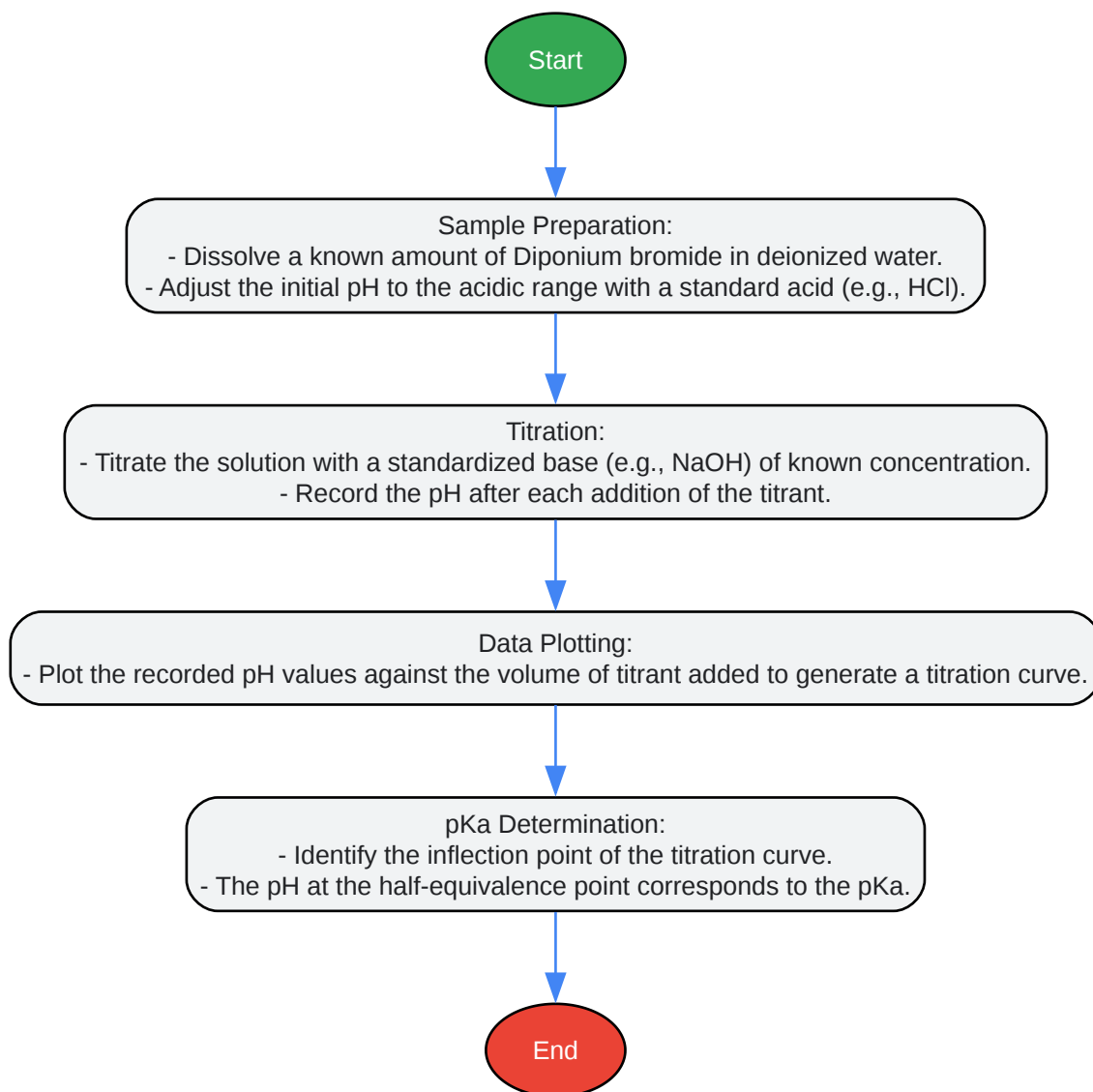


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Workflow for Solubility Determination.

pKa Determination (Potentiometric Titration)

While a specific pKa value for Diponium bromide is not readily available, the following is a general protocol for its determination. As a quaternary ammonium salt, it is expected to be fully ionized.



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Workflow for pKa Determination.

Stability Considerations

Stability studies are crucial for determining the shelf-life and appropriate storage conditions for a drug substance. For Diponium bromide, a comprehensive stability testing protocol should be established according to ICH guidelines.[8]

Key Stability-Indicating Parameters to Monitor:

- Appearance: Any change in color or physical state.
- Assay: Quantification of the active pharmaceutical ingredient.
- Degradation Products: Identification and quantification of any impurities that may form over time.
- Solubility: Changes in solubility profile.

Recommended Storage Conditions for Testing:

- Long-term: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$ or $30^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $65\% \text{ RH} \pm 5\% \text{ RH}$.
- Accelerated: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$.

Conclusion

This technical guide has provided a detailed overview of the essential physicochemical properties of Diponium bromide. The data and experimental protocols presented herein are critical for professionals involved in the research, development, and quality control of pharmaceutical products containing this active ingredient. A thorough understanding of these properties will facilitate the development of stable, safe, and effective drug formulations.

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